

# Green 5 solubility in different solvents

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## Compound of Interest

Compound Name: Green 5

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An In-depth Technical Guide to the Solubility of **Green 5** (C.I. 61570)

## Introduction

**Green 5**, formally identified by the Colour Index as C.I. 61570, is a synthetic dye widely utilized in cosmetics, personal care products, and various scientific applications.<sup>[1][2]</sup> Also known as D&C Green No. 5, Acid Green 25, and Alizarin Cyanine Green F, it is an anthraquinone color additive valued for its stability and intense bluish-green hue.<sup>[1][2][3]</sup> Chemically, it is the disodium salt of 2,2'-[(9,10-dihydro-9,10-dioxo-1,4-anthracenediyl)diimino]bis-[5-methyl-benzenesulfonic acid].<sup>[1]</sup> Understanding the solubility of **Green 5** in different solvents is critical for researchers, scientists, and drug development professionals to ensure its effective application in formulation, staining procedures, and other experimental contexts. This guide provides a comprehensive overview of its solubility characteristics, methods for its determination, and a workflow for its application.

## Chemical Identity

- Common Name: **Green 5** (D&C Green No. 5)
- C.I. Name: Acid Green 25, C.I. 61570<sup>[2][3]</sup>
- Synonyms: Alizarin Cyanine Green F<sup>[3][4]</sup>
- CAS Number: 4403-90-1<sup>[4]</sup>
- Molecular Formula:  $C_{28}H_{20}N_2Na_2O_8S_2$

- Molecular Weight: 622.6 g/mol [5]

## Quantitative Solubility Data

The solubility of **Green 5** is dependent on the solvent system employed. The dye is generally characterized as water-soluble.[1][6] The following table summarizes the available quantitative solubility data.

| Solvent                                 | Chemical Formula                             | Solubility       | Temperature   | Reference |
|---|--|------------------|---------------|-----------|
| Water                                   | H <sub>2</sub> O                             | 36 g/L           | Not Specified | [5]       |
| Dimethyl Sulfoxide (DMSO)               | C <sub>2</sub> H <sub>6</sub> OS             | 60 g/L           | Not Specified | [5]       |
| Ethylene Glycol Monomethyl Ether (EGME) | C <sub>3</sub> H <sub>8</sub> O <sub>2</sub> | 30 g/L           | Not Specified | [5]       |
| Acetone                                 | C <sub>3</sub> H <sub>6</sub> O              | 2 g/L            | Not Specified | [5]       |
| Ethanol                                 | C <sub>2</sub> H <sub>5</sub> OH             | 2 g/L            | Not Specified | [5]       |
| o-Chlorophenol                          | C <sub>6</sub> H <sub>5</sub> ClO            | Soluble          | Not Specified | [4]       |
| Pyridine                                | C <sub>5</sub> H <sub>5</sub> N              | Slightly Soluble | Not Specified | [4]       |
| Chloroform                              | CHCl <sub>3</sub>                            | Insoluble        | Not Specified | [4]       |
| Toluene                                 | C <sub>7</sub> H <sub>8</sub>                | Insoluble        | Not Specified | [4]       |

## Experimental Protocols for Solubility Determination

A standardized method for determining the solubility of a dye like **Green 5** involves a systematic approach of dissolving the solute in a solvent to a point of saturation. Below is a detailed experimental protocol adapted from general laboratory procedures for solubility testing.

## Protocol: Spectrophotometric Determination of Dye Solubility

This method is based on measuring the absorbance of a saturated solution to determine the concentration of the dissolved dye.

Materials:

- **Green 5** (C.I. 61570) powder
- Selected solvents (e.g., deionized water, ethanol, DMSO)
- Volumetric flasks and pipettes
- Centrifuge and centrifuge tubes
- UV-Vis Spectrophotometer
- Analytical balance
- Magnetic stirrer and stir bars
- Temperature-controlled shaker or water bath

Procedure:

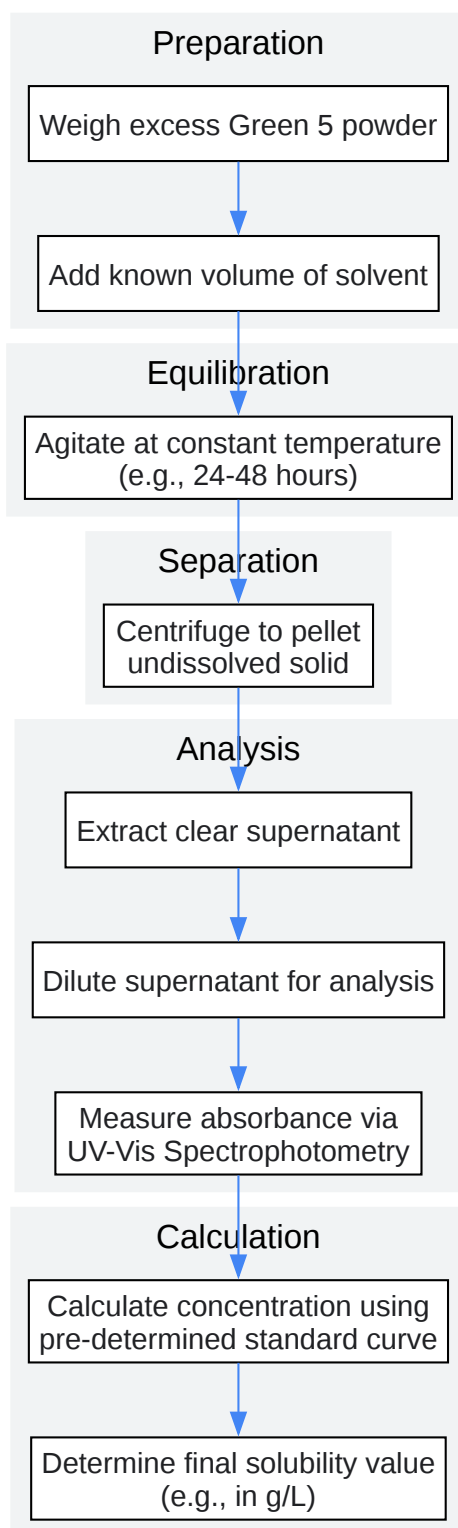
- Preparation of a Standard Curve:
  - Accurately weigh a small amount of **Green 5** and dissolve it in the chosen solvent to prepare a stock solution of known concentration.
  - Prepare a series of dilutions from the stock solution to create standards of varying, known concentrations.
  - Measure the absorbance of each standard at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Green 5** (approximately 642 nm in water).[\[5\]](#)

- Plot a graph of absorbance versus concentration to create a standard curve. The relationship should be linear and follow the Beer-Lambert law.
- Sample Preparation and Saturation:
  - Add an excess amount of **Green 5** powder to a known volume of the solvent in a centrifuge tube. This is to ensure that a saturated solution is formed.
  - Tightly seal the tubes and place them in a temperature-controlled shaker or water bath set to the desired experimental temperature.
  - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
  - After the equilibration period, centrifuge the tubes at a high speed (e.g., 10,000 x g) for a sufficient time to pellet all undissolved dye particles.[7]
- Analysis of the Saturated Solution:
  - Carefully pipette an aliquot of the clear supernatant into a volumetric flask. Be cautious not to disturb the pellet.
  - Dilute the supernatant with the solvent as necessary to bring the absorbance into the linear range of the standard curve.
  - Measure the absorbance of the diluted solution using the spectrophotometer at the same  $\lambda_{\text{max}}$  used for the standard curve.
- Calculation of Solubility:
  - Use the absorbance of the diluted supernatant and the equation from the standard curve to determine the concentration of the dye in the diluted sample.
  - Account for the dilution factor to calculate the concentration of the dye in the original saturated solution. This concentration represents the solubility of **Green 5** in that solvent at the specified temperature.

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of **Green 5**.

Workflow for Solubility Determination of Green 5



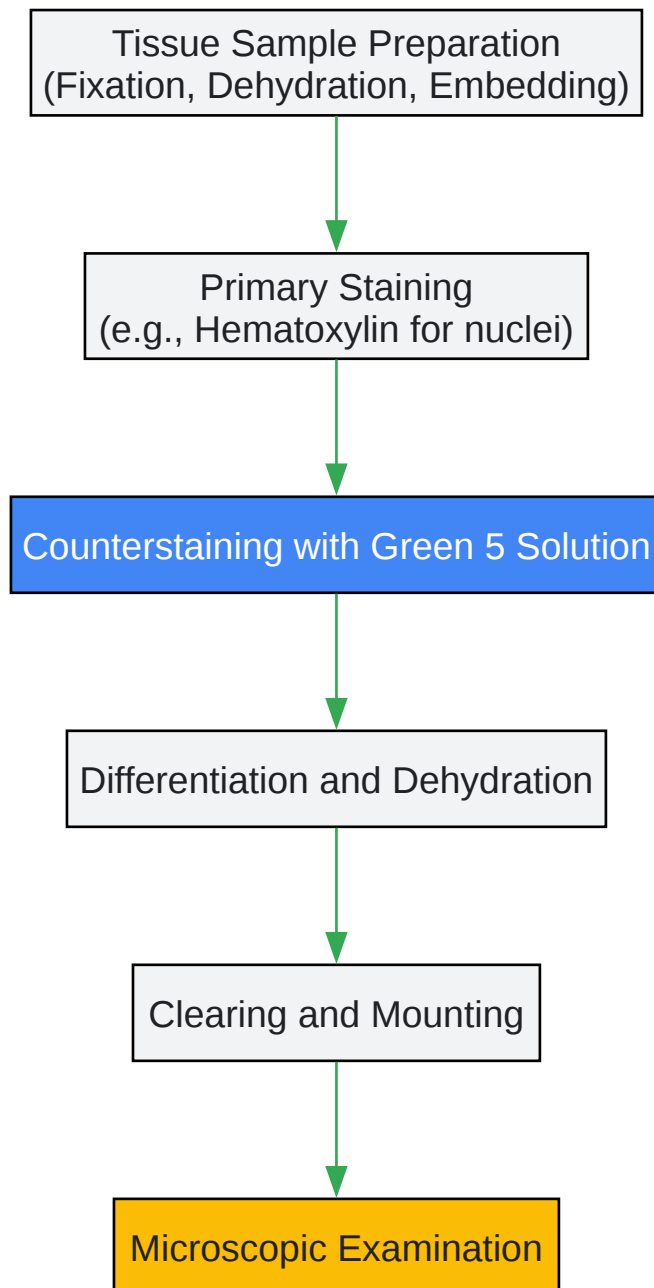
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Caption: A flowchart illustrating the key steps in determining the solubility of **Green 5**.

## Application in Histological Staining

**Green 5** is also used as a biological stain.<sup>[4]</sup> For instance, it can be a component in Papanicolaou stains, which are used in cytology to differentiate cells in smear preparations. The following diagram outlines a simplified logical relationship in the context of its use as a counterstain in a generic histological procedure.

## Logical Flow of Green 5 in Histological Staining



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Caption: Use of **Green 5** as a counterstain in a typical histological workflow.

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## References

- 1. cosmeticsinfo.org [cosmeticsinfo.org]
- 2. specialchem.com [specialchem.com]
- 3. ulprospector.com [ulprospector.com]
- 4. Alizarin Cyanine Green F [chembk.com]
- 5. kochcolor.com [kochcolor.com]
- 6. makingcosmetics.com [makingcosmetics.com]
- 7. jeodpp.jrc.ec.europa.eu [jeodpp.jrc.ec.europa.eu]
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